

Application Notes & Protocols for the Quantification of 3,7-Dimethylbenzofuran-4-ol

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Compound of Interest

Compound Name: 3,7-Dimethylbenzofuran-4-ol

Cat. No.: B15206584

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,7-Dimethylbenzofuran-4-ol is a substituted benzofuran derivative. The benzofuran scaffold is a constituent of numerous natural products and synthetic compounds with a wide range of biological activities, including antifungal, antibacterial, and potential therapeutic applications. Accurate and precise quantification of **3,7-Dimethylbenzofuran-4-ol** is crucial for pharmacokinetic studies, drug metabolism research, formulation development, and quality control of pharmaceutical preparations.

This document provides detailed application notes and protocols for the quantification of **3,7-Dimethylbenzofuran-4-ol** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). As specific quantitative data for **3,7-Dimethylbenzofuran-4-ol** is not readily available in the public domain, this guide presents a general methodology and representative data for a structurally similar benzofuran derivative to illustrate the application of these analytical techniques.

Analytical Methods

Two primary analytical methods are recommended for the quantification of **3,7-Dimethylbenzofuran-4-ol**:

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A robust and widely used technique for the quantification of organic molecules in various matrices. This method is suitable for routine analysis and quality control.
- Gas Chromatography-Mass Spectrometry (GC-MS): A highly sensitive and specific method, particularly useful for the analysis of volatile and semi-volatile compounds. GC-MS is ideal for identifying and quantifying low levels of the analyte, especially in complex biological matrices.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle

This method involves the separation of **3,7-Dimethylbenzofuran-4-ol** from other components in a sample matrix using a reversed-phase HPLC column. The quantification is achieved by detecting the analyte's absorbance of ultraviolet (UV) light at a specific wavelength. The concentration is determined by comparing the peak area of the analyte to a standard calibration curve.

Experimental Protocol

1.2.1. Instrumentation and Materials

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Data acquisition and processing software.
- Analytical balance, vortex mixer, centrifuge, and volumetric glassware.
- HPLC-grade acetonitrile, methanol, and water.
- Analytical standard of **3,7-Dimethylbenzofuran-4-ol** (purity >98%).
- Internal standard (IS), e.g., 2-methylbenzofuran.

1.2.2. Preparation of Solutions

- **Mobile Phase:** A mixture of acetonitrile and water (e.g., 60:40 v/v). The optimal ratio should be determined during method development. The mobile phase should be filtered through a 0.45 µm membrane filter and degassed before use.
- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **3,7-Dimethylbenzofuran-4-ol** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Internal Standard (IS) Stock Solution (1 mg/mL):** Accurately weigh 10 mg of 2-methylbenzofuran and dissolve it in 10 mL of methanol.
- **Internal Standard (IS) Working Solution (10 µg/mL):** Dilute the IS stock solution with the mobile phase.

1.2.3. Sample Preparation

- **Pharmaceutical Formulations (e.g., Tablets):**
 - Weigh and finely powder a representative number of tablets.
 - Accurately weigh a portion of the powder equivalent to a known amount of the active pharmaceutical ingredient (API).
 - Transfer the powder to a volumetric flask and add a suitable solvent (e.g., methanol) to dissolve the analyte.
 - Sonicate for 15 minutes and then dilute to volume with the solvent.
 - Centrifuge a portion of the solution and filter the supernatant through a 0.45 µm syringe filter.
 - Dilute the filtrate with the mobile phase to a concentration within the calibration range.

- Add a fixed volume of the IS working solution.
- Biological Matrices (e.g., Plasma):
 - To 1 mL of plasma sample, add a fixed volume of the IS working solution.
 - Perform protein precipitation by adding 2 mL of acetonitrile.
 - Vortex for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the mobile phase.

1.2.4. HPLC Conditions

Parameter	Setting
Column	C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	254 nm (or wavelength of maximum absorbance)
Run Time	10 minutes

1.2.5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the working standard solutions.
- Perform a linear regression analysis of the calibration curve.

- Determine the concentration of **3,7-Dimethylbenzofuran-4-ol** in the prepared samples by interpolating the peak area ratio from the calibration curve.

Representative Quantitative Data (for a Benzofuran Derivative)

The following table summarizes validation parameters for the quantification of a representative benzofuran derivative using an HPLC-UV method.

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle

This method involves the separation of **3,7-Dimethylbenzofuran-4-ol** from other sample components using a gas chromatograph. The separated analyte is then ionized and fragmented in a mass spectrometer. The resulting mass spectrum provides a unique fingerprint for identification, and the abundance of specific fragment ions is used for quantification. Derivatization may be necessary to improve the volatility and thermal stability of the analyte.

Experimental Protocol

2.2.1. Instrumentation and Materials

- Gas chromatograph coupled to a mass spectrometer (GC-MS).

- Capillary column suitable for the analysis of semi-volatile compounds (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Autosampler and data acquisition software.
- Analytical balance, vortex mixer, centrifuge.
- High-purity helium as carrier gas.
- Analytical standard of **3,7-Dimethylbenzofuran-4-ol** (purity >98%).
- Internal standard (IS), e.g., deuterated benzofuran derivative.
- Derivatizing agent, e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Solvents: Ethyl acetate, hexane (GC grade).

2.2.2. Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Prepare as described in the HPLC method.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with ethyl acetate to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.
- Internal Standard (IS) Stock and Working Solutions: Prepare as described in the HPLC method, using ethyl acetate as the solvent.

2.2.3. Sample Preparation and Derivatization

- Extraction from Matrix:
 - Follow the sample preparation steps for pharmaceutical formulations or biological matrices as described in the HPLC method to obtain an extract.
 - Evaporate the final extract to dryness.

- Reconstitute the residue in 100 µL of ethyl acetate.
- Derivatization:
 - To the reconstituted extract, add 50 µL of BSTFA + 1% TMCS.
 - Seal the vial and heat at 70°C for 30 minutes.
 - Cool to room temperature before injection.

2.2.4. GC-MS Conditions

Parameter	Setting
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless (1 µL)
Oven Temperature Program	Initial 80°C for 1 min, ramp to 280°C at 10°C/min, hold for 5 min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

2.2.5. Data Analysis

- Identify the characteristic fragment ions of the derivatized **3,7-Dimethylbenzofuran-4-ol** and the internal standard from a full scan mass spectrum.
- Set up the MS in SIM mode to monitor the selected ions for quantification and confirmation.
- Construct a calibration curve by plotting the ratio of the peak area of the analyte's quantification ion to the peak area of the IS's quantification ion against the concentration of

the working standard solutions.

- Perform a linear regression analysis of the calibration curve.
- Determine the concentration of **3,7-Dimethylbenzofuran-4-ol** in the prepared samples by interpolating the peak area ratio from the calibration curve.

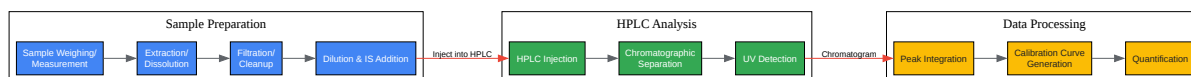
Representative Quantitative Data (for a Benzofuran Derivative)

The following table summarizes validation parameters for the quantification of a representative benzofuran derivative using a GC-MS method.

Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL
Accuracy (% Recovery)	95.7% - 103.5%
Precision (% RSD)	< 5.0%

Visualizations

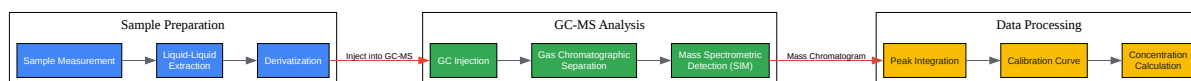
General Workflow for HPLC-UV Analysis



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Caption: General workflow for the quantification of **3,7-Dimethylbenzofuran-4-ol** by HPLC-UV.

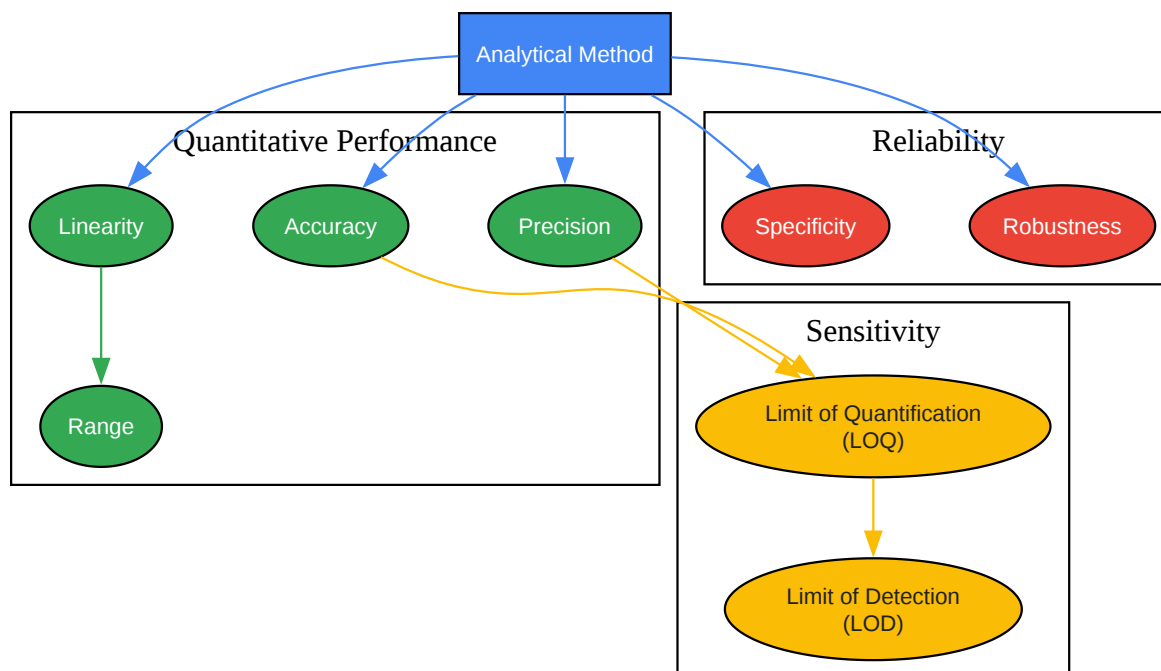
General Workflow for GC-MS Analysis



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Caption: General workflow for the quantification of **3,7-Dimethylbenzofuran-4-ol** by GC-MS.

Logical Relationship of Method Validation Parameters



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Caption: Interrelationship of key analytical method validation parameters.

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